

# 5-Methyl-2-heptene stereoisomers cis trans

**Author:** Smolecule Technical Support Team. **Date:** February 2026

## Compound Focus: 5-Methyl-2-heptene

CAS No.: 22487-87-2

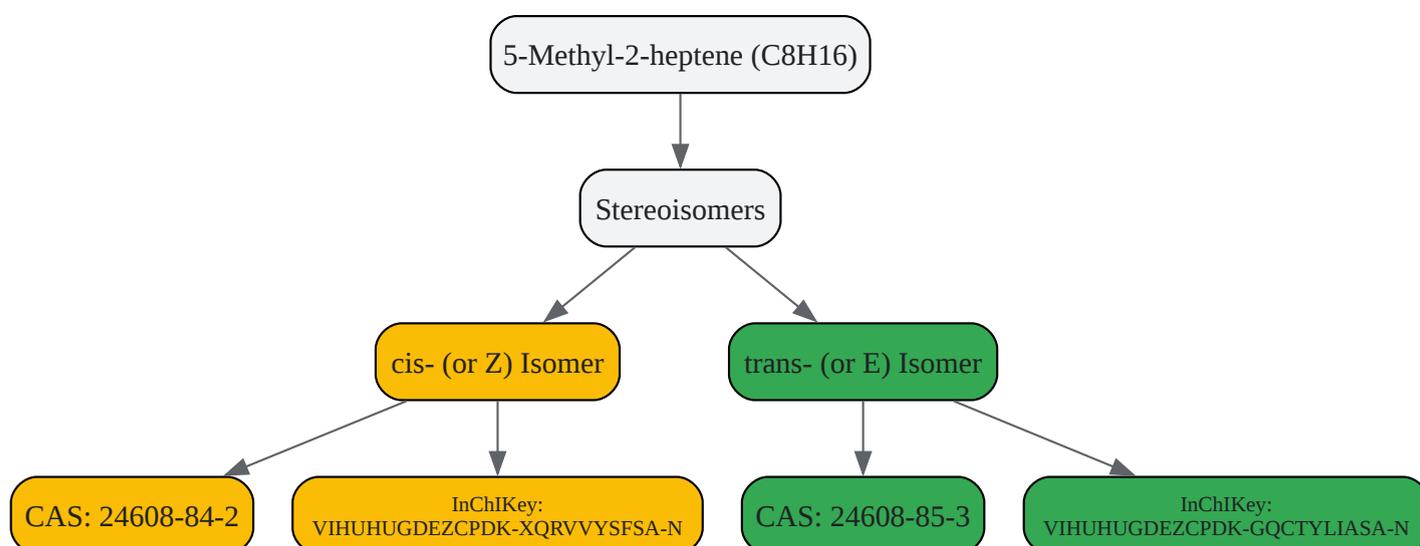
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## Stereoisomerism and Identification

**5-Methyl-2-heptene** is an alkene with the molecular formula  $C_8H_{16}$  and a molecular weight of 112.21 g/mol [1] [2]. Due to the double bond between carbons 2 and 3, and the fact that each carbon of the double bond is attached to two different groups, this molecule can exist as a pair of **cis-trans stereoisomers** (also designated as *Z* and *E* isomers) [3].

The relationship between these stereoisomers and their unique identities can be summarized as follows:



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Relationship between **5-Methyl-2-heptene** and its stereoisomers

## Quantitative Data Summary

The following table consolidates key identifiers and physical data for the individual stereoisomers and their mixture.

Property	cis-5-Methyl-2-heptene	trans-5-Methyl-2-heptene	cis-/trans- Mixture
IUPAC Name	(Z)-5-methylhept-2-ene [4]	(E)-5-methylhept-2-ene [5]	5-methylhept-2-ene [1] [2]
CAS Registry Number	24608-84-2 [4]	24608-85-3 [6]	22487-87-2 [1] [2]
Molecular Formula	C <sub>8</sub> H <sub>16</sub> [4]	C <sub>8</sub> H <sub>16</sub> [6]	C <sub>8</sub> H <sub>16</sub> [1]
Molecular Weight (g/mol)	112.2126 [4]	112.2126 [6]	112.21 / 112.22 [1] [2]
InChIKey	VIHUHUGDEZCPDK-XQRVVYSFSA-N [4]	VIHUHUGDEZCPDK-GQCTYLIASA-N [6] [5]	VIHUHUGDEZCPDK-UHFFFAOYNA-N [1]
Boiling Point	Information missing	118°C [7]	Information missing
Standard Enthalpy of Vaporization ( $\Delta_{\text{vap}}H^\circ$ )	Information missing	39.3 kJ/mol [6]	Information missing
Physical State at Room Temp.	Information missing	Information missing	Colorless liquid [2]

## Properties and Synthesis

### General Properties & Hazards

- The cis-/trans- mixture is a colorless to pale yellow liquid at room temperature [2].
- **5-Methyl-2-heptene** is highly flammable and may pose an aspiration hazard, meaning it can be fatal if swallowed and enters the airways [2].

**Characteristic Reactions** As a typical alkene, **5-methyl-2-heptene** can undergo several characteristic reactions [2]:

- **Hydrogenation:** Addition of hydrogen to yield 5-methylheptane.
- **Hydrohalogenation:** Addition of hydrogen halides to form alkyl halides.
- **Polymerization:** Formation of larger hydrocarbon chains under specific conditions.
- **Oxidation:** Can be oxidized to form alcohols or ketones.

**Reported Synthesis Methods** While detailed lab-scale protocols are not available in the search results, the following industrial methods are reported [2]:

- **Catalytic Dehydrogenation** of 5-methyl-3-heptanol using platinum or palladium catalysts.
- **Dehydration** of alcohols like 5-methyl-3-heptanol using acid catalysts.
- **Isomerization** of other heptenes using acid catalysts.
- **Biomass Conversion** of biomass-derived ketones using bifunctional catalysts.

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## References

1. - 5 - Methyl - 2 ( heptene - and cis - mixture) 95.0+... | Fisher Scientific trans [fishersci.ca]
2. Buy 5-Methyl-2-heptene | 22487-87-2 [smolecule.com]
3. Alkenes [colapret.cm.utexas.edu]
4. 5-Methyl-cis-2-heptene - the NIST WebBook [webbook.nist.gov]

5. (E)-5-Methylhept-2-ene - the NIST WebBook [webbook.nist.gov]

6. 5-Methyl-trans-2-heptene - the NIST WebBook [webbook.nist.gov]

7. trans-5-methyl-2-heptene [stenutz.eu]

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**Address:** Ontario, CA 91761, United States

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